

# Synthetic routes to fentanyl analogs using this intermediate

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## Compound of Interest

Compound Name: *Tert-butyl 4-iodopiperidine-1-carboxylate*

Cat. No.: B1311319

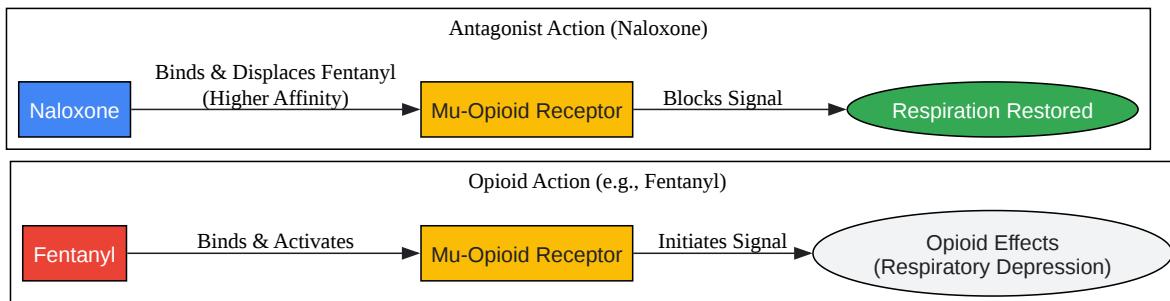
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## Mechanism of Action & Medical Countermeasures

Fentanyl exerts its effects by binding to and activating mu-opioid receptors (MOR) in the central nervous system. This activation leads to a cascade of downstream signaling that produces analgesia but also profound respiratory depression, which is the primary cause of death in an overdose.

### Naloxone: An Opioid Antagonist

Naloxone is a life-saving medication that can rapidly reverse an opioid overdose.<sup>[8]</sup> It functions as a competitive antagonist for the mu-opioid receptor.<sup>[9][10]</sup> This means it has a higher affinity for the receptor than fentanyl but does not activate it.<sup>[8][11]</sup> When administered, naloxone displaces fentanyl from the receptors, effectively and rapidly reversing the opioid's effects and restoring normal respiration.<sup>[9][11]</sup> The duration of action of naloxone is typically 30 to 90 minutes, which may be shorter than that of the opioid, sometimes requiring repeat doses.<sup>[8][10]</sup>



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Mechanism of naloxone as a competitive antagonist to fentanyl.

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